

5-Methoxybenzo[d]thiazole-2-thiol CAS number and structure

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Compound of Interest

Compound Name: 5-Methoxybenzo[d]thiazole-2-thiol

Cat. No.: B1334758

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5-Methoxybenzo[d]thiazole-2-thiol: A Technical Overview

CAS Number: 55690-60-3

Molecular Formula: C₈H₇NOS₂

This technical guide provides an in-depth overview of **5-Methoxybenzo[d]thiazole-2-thiol**, a heterocyclic organic compound of interest to researchers in medicinal chemistry and materials science. Due to the limited availability of public data on this specific molecule, this document also draws upon data from closely related methoxy-benzothiazole derivatives to illustrate the potential properties, synthesis, and biological activities of this chemical class.

Physicochemical and Structural Data

5-Methoxybenzo[d]thiazole-2-thiol is a benzothiazole derivative characterized by a methoxy group at the 5-position and a thiol group at the 2-position.^[1] The presence of these functional groups, along with the bicyclic aromatic core, imparts specific physicochemical properties that are crucial for its application as a synthetic intermediate and a scaffold for drug discovery.^{[1][2]}

Table 1: Physicochemical Properties of **5-Methoxybenzo[d]thiazole-2-thiol**

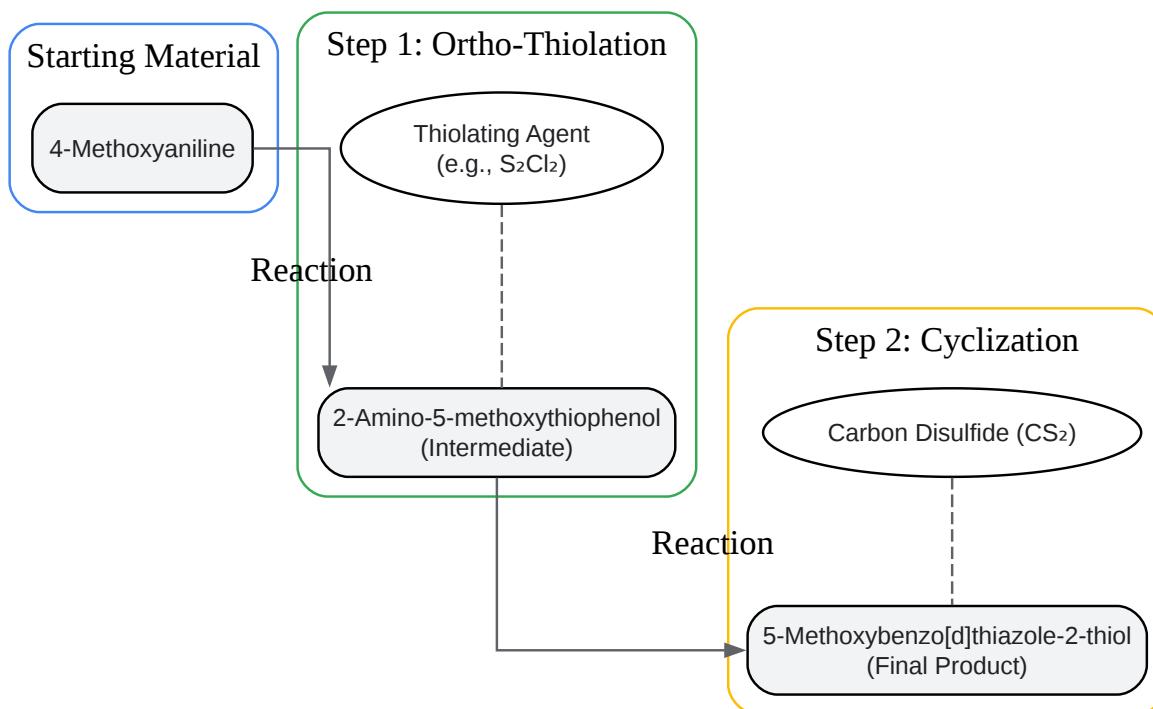
Property	Value	Reference
CAS Number	55690-60-3	[2] [3]
Molecular Weight	197.28 g/mol	[2]
Molecular Formula	C ₈ H ₇ NOS ₂	[2]
Melting Point	190-192 °C	[3]
Boiling Point	340.8 ± 44.0 °C (Predicted)	[3]
Density	1.44 ± 0.1 g/cm ³ (Predicted)	[3]
pKa	9.27 ± 0.20 (Predicted)	[3]
Water Solubility	Insoluble	[3]
Appearance	Solid (powder)	[1]

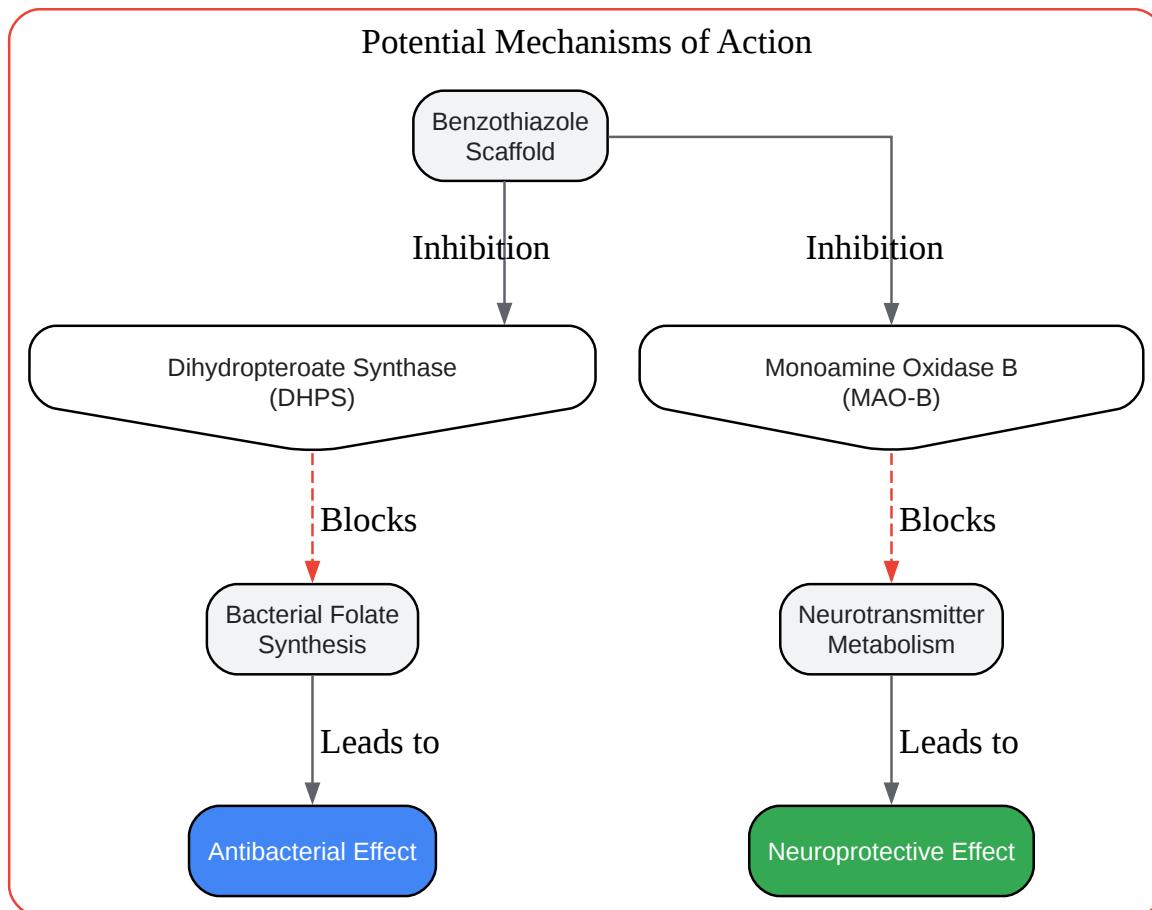
Synthesis and Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **5-Methoxybenzo[d]thiazole-2-thiol** is not readily available, a plausible synthetic route can be proposed based on established methods for analogous 2-mercaptobenzothiazoles. The classical synthesis, developed by Hoffmann, involves the reaction of an appropriate aminothiophenol with carbon disulfide.

Proposed Synthesis Workflow

The synthesis can be envisioned starting from 4-methoxyaniline. The introduction of a thiol group ortho to the amine, followed by cyclization with carbon disulfide, would yield the target compound.





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References

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